

Essential Safety and Operational Guidance for 2-Amino-5-bromopyridin-3-OL

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Compound of Interest

Compound Name: 2-Amino-5-bromopyridin-3-OL

Cat. No.: B1280607

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Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling **2-Amino-5-bromopyridin-3-OL**. This chemical is harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction.^{[1][2]} It is also harmful to aquatic life with long-lasting effects.^[1] The following provides essential, immediate safety and logistical information, including operational and disposal plans to ensure the safe handling of this compound.

Personal Protective Equipment (PPE)

The appropriate personal protective equipment must be worn at all times when handling **2-Amino-5-bromopyridin-3-OL** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses with side shields or Chemical Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] [4] Contact lenses should not be worn as they can absorb and concentrate irritants.[5]
Skin Protection	Protective Gloves	Experience indicates that polychloroprene, nitrile rubber, butyl rubber, fluorocautchouc, and polyvinyl chloride are suitable materials for protection against dry solids.[1] [5] Glove suitability and durability depend on usage. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended. For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[5]
Protective Clothing	Overalls and a P.V.C. apron should be worn when there is a risk of exposure.[1][5]	
Respiratory Protection	Dust Respirator or NIOSH/MSHA approved respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4] The decision to use respiratory protection

should be based on
professional judgment.[5]

Operational and Disposal Plans

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[1][5]
- Use in a well-ventilated area.[1][5]
- Do not eat, drink, or smoke when using this product.[1][5]
- Keep containers securely sealed when not in use and store in a cool, dry area away from incompatible materials such as strong oxidizing agents.[1][3]
- Wash hands thoroughly with soap and water after handling.[1][5]
- Contaminated work clothes should be laundered separately before reuse.[1][5]

Spill Management:

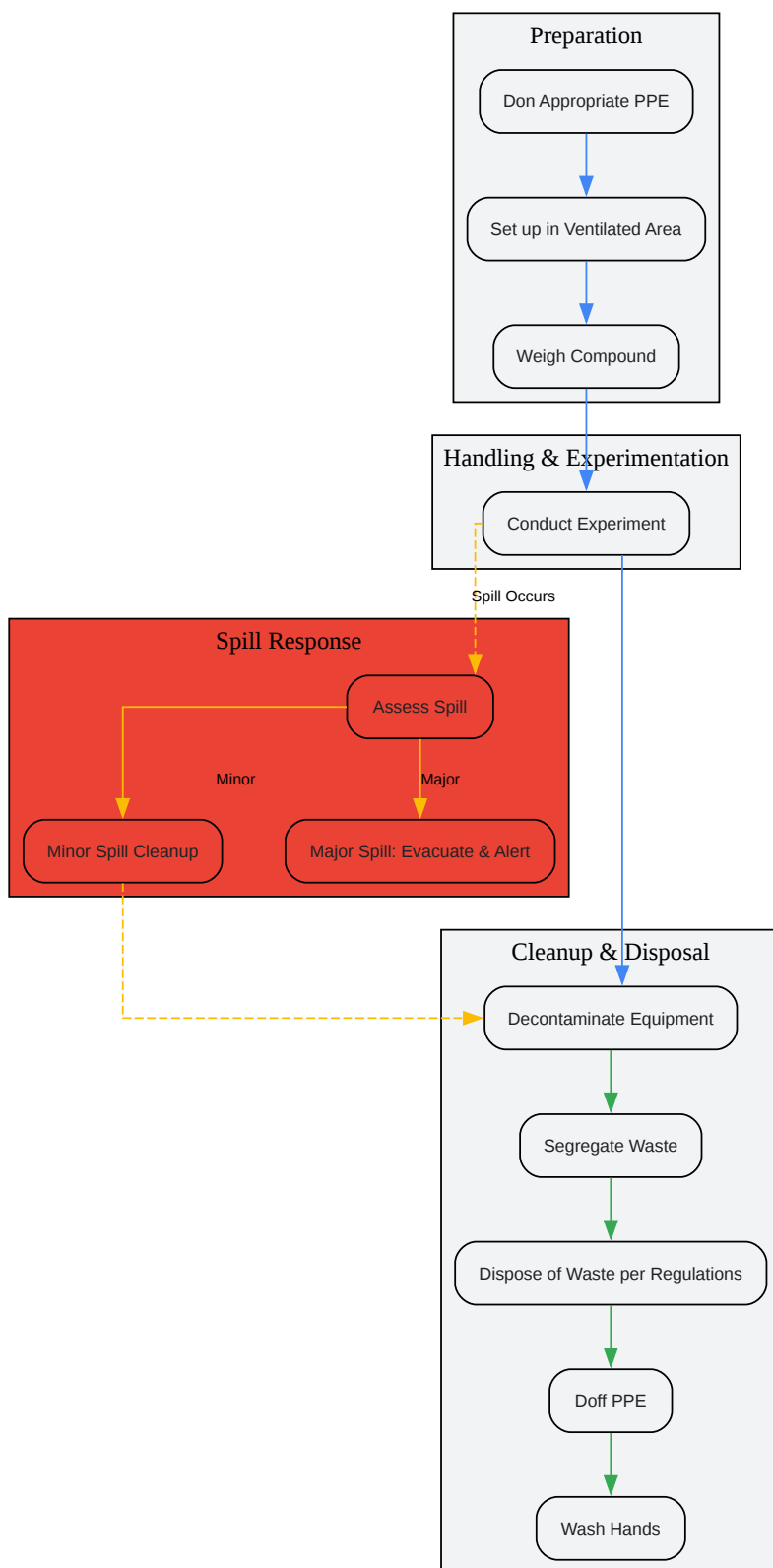
- Minor Spills: Clean up all spills immediately.[1] Use dry clean-up procedures to avoid generating dust.[1][5] Sweep up, shovel up, or vacuum up the material and place it in a clean, dry, sealable, and labeled container for disposal.[1]
- Major Spills: Evacuate the area and alert emergency services.[1][5] Control personal contact by wearing the appropriate protective clothing.[1][5] Prevent the spillage from entering drains or water courses.[1][5]

Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[5]
- Dispose of the chemical and its container to an approved waste disposal plant.[3][6]
- Puncture containers to prevent re-use and bury at an authorized landfill if local regulations permit.[5]

Experimental Workflow

The following diagram outlines the standard workflow for handling **2-Amino-5-bromopyridin-3-OL** in a laboratory setting, emphasizing safety at each step.



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